

An In-depth Technical Guide to 2',5'-Dimethoxypropiophenone

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Compound of Interest

Compound Name: 2',5'-Dimethoxypropiophenone

Cat. No.: B1360061

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2',5'-Dimethoxypropiophenone is an aromatic ketone that serves as a valuable intermediate in organic synthesis, particularly in the preparation of pharmaceutical compounds and other biologically active molecules. Its chemical structure, featuring a propiophenone core with two methoxy groups on the phenyl ring, makes it a versatile building block for the introduction of this substituted phenyl moiety into larger molecular frameworks. This guide provides a comprehensive overview of the discovery, synthesis, and physicochemical properties of **2',5'-Dimethoxypropiophenone**, tailored for a technical audience in research and development.

Discovery and History

While a singular, definitive "discovery" of **2',5'-Dimethoxypropiophenone** is not prominently documented in historical chemical literature, its synthesis falls under the well-established category of Friedel-Crafts reactions, a cornerstone of organic chemistry developed in 1877. The synthesis of this specific ketone is a straightforward application of this reaction, suggesting its preparation was likely achieved early in the exploration of aromatic chemistry.

Historically, compounds with the 2,5-dimethoxyphenyl moiety have been of significant interest in medicinal chemistry. This structural motif is present in a variety of psychoactive compounds and other biologically active molecules. Consequently, **2',5'-Dimethoxypropiophenone** has been synthesized and utilized primarily as a precursor for more complex target molecules in

drug discovery programs. Its history is therefore intertwined with the development of synthetic routes to these more complex compounds, rather than being a subject of extensive study in its own right. It is often cited in the chemical literature as a starting material or intermediate, underscoring its role as a tool for synthetic chemists. The compound can be found in the essential oils of some plants belonging to the *Asarum* genus.[1]

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **2',5'-Dimethoxypropiophenone** is presented in the table below for easy reference and comparison.

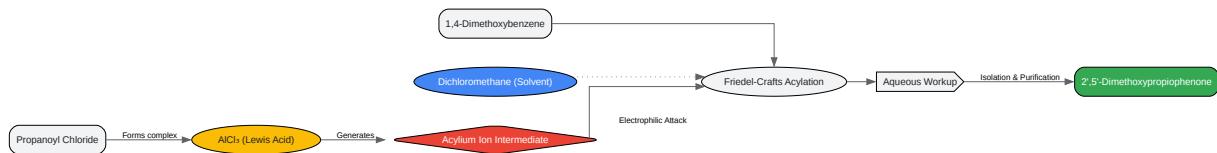
| Property | Value |
|-----------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Molecular Formula | C ₁₁ H ₁₄ O ₃ |
| Molecular Weight | 194.23 g/mol |
| CAS Number | 5803-30-5 |
| Appearance | White to off-white crystalline solid |
| Melting Point | 48-51 °C |
| Boiling Point | 168 °C at 13 mmHg[1] |
| Solubility | Soluble in organic solvents such as dichloromethane, chloroform, and methanol. Insoluble in water. |
| ¹ H NMR (CDCl ₃ , ppm) | δ 7.28 (d, J=3.0 Hz, 1H), 7.05 (dd, J=8.9, 3.0 Hz, 1H), 6.85 (d, J=8.9 Hz, 1H), 3.83 (s, 3H), 3.79 (s, 3H), 2.97 (q, J=7.2 Hz, 2H), 1.19 (t, J=7.2 Hz, 3H) |
| ¹³ C NMR (CDCl ₃ , ppm) | δ 202.9, 153.6, 152.8, 129.5, 122.9, 114.2, 113.1, 56.0, 55.8, 36.3, 8.4 |
| IR (KBr, cm ⁻¹) | ~2970 (C-H stretch), ~1670 (C=O stretch, aryl ketone), ~1590, 1500 (C=C stretch, aromatic), ~1270, 1040 (C-O stretch, ether) |
| Mass Spectrum (EI) | m/z 194 (M+), 165, 137, 109, 79 |

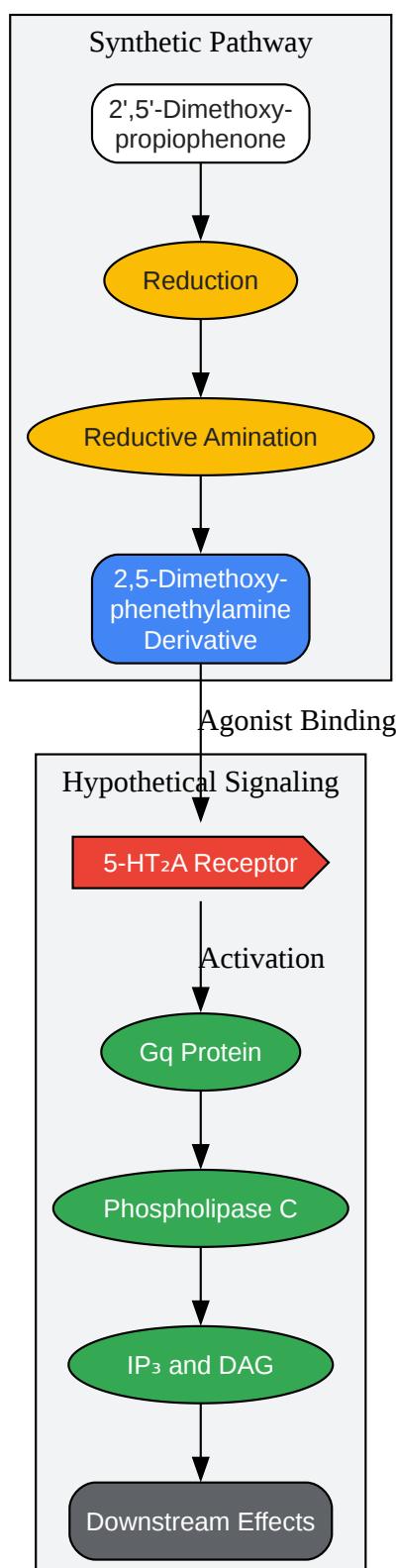
Synthesis and Experimental Protocols

The most common and direct method for the synthesis of **2',5'-Dimethoxypropiophenone** is the Friedel-Crafts acylation of 1,4-dimethoxybenzene with propanoyl chloride or propionic anhydride.

Friedel-Crafts Acylation of 1,4-Dimethoxybenzene

This reaction is a classic example of electrophilic aromatic substitution, where the acylium ion, generated from propanoyl chloride and a Lewis acid catalyst, attacks the electron-rich 1,4-dimethoxybenzene ring.





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References

- 1. 2,5-DIMETHOXYPROPIOPHENONE | 5803-30-5 [chemicalbook.com]
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